

Safety and Handling of Fmoc-Lys(Boc)-PAB-OH: A Technical Guide

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Compound of Interest

Compound Name: Fmoc-Lys(Boc)-PAB-OH

Cat. No.: B15551974

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **Fmoc-Lys(Boc)-PAB-OH** (Fmoc-N-ε-Boc-p-aminobenzyl-L-lysine), a specialized peptide linker. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this document incorporates safety data from the structurally similar and well-documented compound, Fmoc-Lys(Boc)-OH, as a surrogate for hazard identification and handling protocols. It is imperative to handle all laboratory chemicals with caution and to use this guide as a supplement to, not a replacement for, institutional safety protocols and professional judgment.

Compound Identification and Properties

Fmoc-Lys(Boc)-PAB-OH is a peptide linker that contains an Fmoc-protected amine and a Boc-protected lysine residue.^[1] The Fmoc group can be removed under basic conditions to yield a free amine for further conjugation.^[1]

Table 1: Physicochemical Properties of **Fmoc-Lys(Boc)-PAB-OH**

Property	Value	Source
Molecular Formula	C33H39N3O6	[1] [2] [3]
Molecular Weight	573.68 g/mol (approx. 573.7)	
CAS Number	870487-06-2	
Purity	>96% to 98%	
Appearance	Solid	

Table 2: Physicochemical Properties of the Surrogate Compound, Fmoc-Lys(Boc)-OH

Property	Value	Source
Molecular Formula	C26H32N2O6	
Molecular Weight	468.5 g/mol	
CAS Number	71989-26-9	
Melting Point	130-135 °C (decomposes)	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Slightly soluble in water.	
Stability	Stable under recommended storage conditions. Incompatible with strong oxidizing agents.	

Hazard Identification and Toxicology

Based on the data for the surrogate compound Fmoc-Lys(Boc)-OH, **Fmoc-Lys(Boc)-PAB-OH** is not classified as a hazardous substance. However, as with all chemicals, it should be handled with care.

Toxicological Information (Fmoc-Lys(Boc)-OH as surrogate):

- Acute Toxicity: Shall not be classified as acutely toxic. No data is available.
- Skin Corrosion/Irritation: Shall not be classified as corrosive/irritant to skin.
- Serious Eye Damage/Irritation: Shall not be classified as seriously damaging to the eye or eye irritant.
- Respiratory or Skin Sensitisation: Shall not be classified as a respiratory or skin sensitiser.
- Germ Cell Mutagenicity: Shall not be classified as germ cell mutagenic.
- Carcinogenicity: Shall not be classified as carcinogenic. No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.
- Reproductive Toxicity: Shall not be classified as a reproductive toxicant.
- Specific Target Organ Toxicity (Single and Repeated Exposure): Shall not be classified as a specific target organ toxicant.

Although not classified as hazardous, inhalation of dust may cause respiratory tract irritation, and ingestion may be harmful.

Experimental Protocols: Safe Handling and Storage

The following protocols are based on best practices for handling non-hazardous chemical solids and information derived from the surrogate compound, Fmoc-Lys(Boc)-OH.

Personal Protective Equipment (PPE)

Before handling **Fmoc-Lys(Boc)-PAB-OH**, ensure the following PPE is worn:

- Eye Protection: Safety glasses with side-shields.
- Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after use.
- Body Protection: A lab coat or other protective clothing should be worn.

- Respiratory Protection: If dust is generated, use a particulate filter respirator.

Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood to avoid dust formation and inhalation.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.
- Keep away from strong oxidizing agents.

Storage

- Storage Temperature: Store at -20°C.
- Container: Keep the container tightly closed in a dry and well-ventilated place.
- Incompatibilities: Store away from strong oxidizing agents.

First Aid Measures

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Spills and Disposal

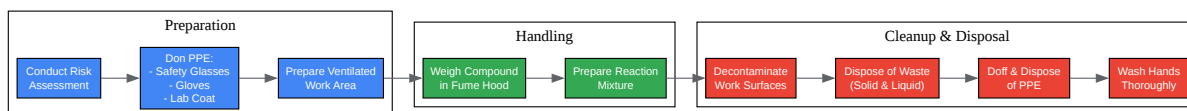
- Spills: Use personal protective equipment. Avoid dust formation. Sweep up the spilled material and place it in a suitable, closed container for disposal. Prevent the product from

entering drains.

- Disposal: Waste must be disposed of in accordance with federal, state, and local environmental control regulations. Contact a licensed professional waste disposal service to dispose of this material.

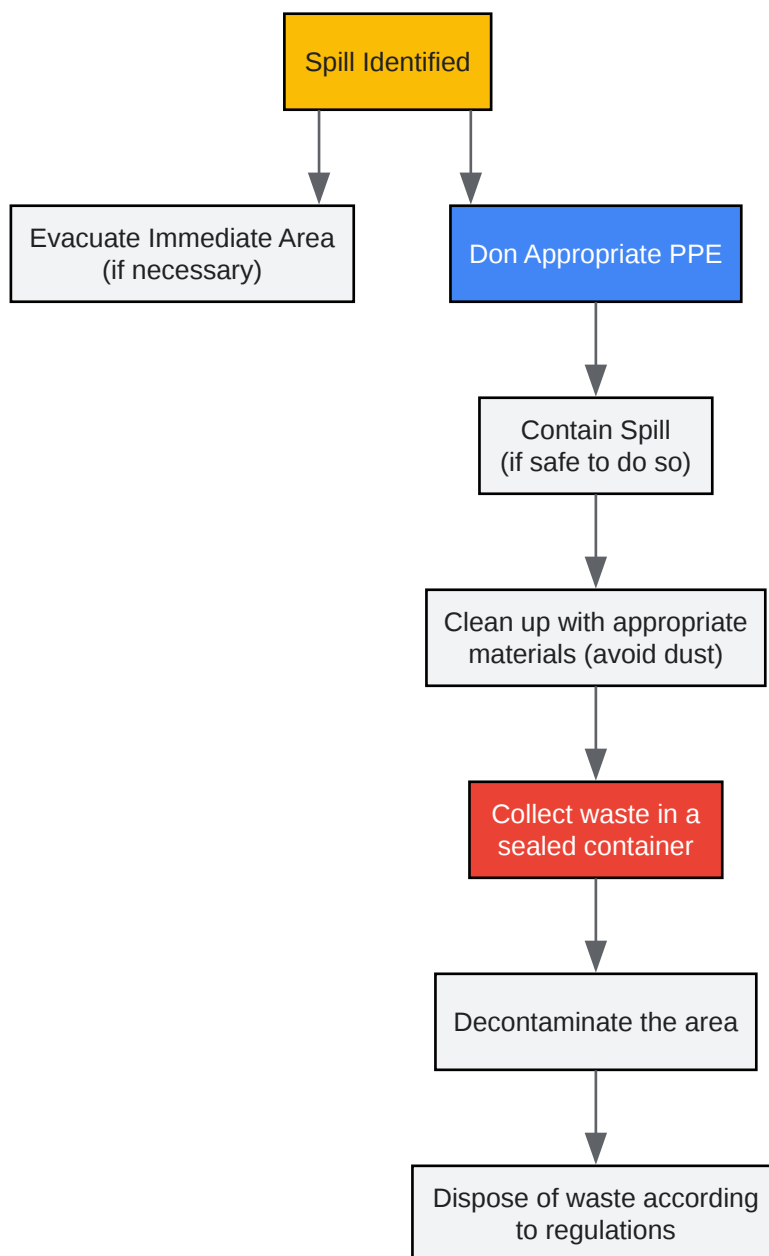
Visualized Workflows

The following diagrams illustrate the key workflows for the safe handling of **Fmoc-Lys(Boc)-PAB-OH**.



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Caption: General workflow for the safe handling of **Fmoc-Lys(Boc)-PAB-OH**.



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Caption: Spill response workflow for **Fmoc-Lys(Boc)-PAB-OH**.

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References

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